

Commercial Availability and Application of Octan-2-one-d5: A Technical Guide

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Compound of Interest

Compound Name: Octan-2-one-d5

Cat. No.: B12365059

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Octan-2-one-d5**, a deuterated stable isotope-labeled compound. It is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who require this compound for their work, particularly in quantitative analysis using mass spectrometry. This document outlines key suppliers, their product specifications, and a detailed, generalized experimental protocol for its application as an internal standard in Gas Chromatography-Mass Spectrometry (GC-MS).

Commercial Suppliers and Product Specifications

Octan-2-one-d5 is a specialized chemical and its availability is primarily limited to companies that focus on stable isotope-labeled compounds. Our research has identified two key commercial suppliers: C/D/N Isotopes and MedChemExpress. The quantitative data for their offerings are summarized in the table below for easy comparison.

Supplier	Catalog Number	Available Quantities	Isotopic Enrichment	Chemical Purity	Price (USD)	Availability
C/D/N Isotopes	D-8349	0.25 g, 0.5 g, 1 g	98 atom % D[1]	98%[1]	\$265 (\$0.25g), \$447 (\$0.5g), \$747 (1g)	In Stock[1]
MedChem Express	HY-W010409S	Request Quote	Not specified	Not specified	Request Quote	Request Quote

Note: Pricing and availability from MedChemExpress for **Octan-2-one-d5** require a direct quote from the supplier. The information for C/D/N Isotopes is based on their publicly available data. Prices are subject to change and may not include shipping and handling fees.

Experimental Protocol: Use of Octan-2-one-d5 as an Internal Standard in GC-MS Analysis

Deuterated compounds like **Octan-2-one-d5** are ideal internal standards for GC-MS based quantification of their non-deuterated counterparts. The following is a detailed, generalized protocol for the use of **Octan-2-one-d5** as an internal standard for the quantification of Octan-2-one in a given sample matrix. This protocol is based on established methodologies for using stable isotope-labeled internal standards in GC-MS analysis.[2][3]

Materials

- **Octan-2-one-d5** (Internal Standard)
- Octan-2-one (Analyte Standard)
- High-purity solvent (e.g., methanol, hexane, suitable for both analyte and standard)
- Sample matrix (e.g., biological fluid, environmental extract)
- GC-MS system with a suitable capillary column (e.g., DB-5ms, HP-5ms)

Preparation of Standard Solutions

- Primary Stock Solution of **Octan-2-one-d5** (Internal Standard): Accurately weigh a known amount of **Octan-2-one-d5** and dissolve it in a precise volume of high-purity solvent to create a stock solution of a known concentration (e.g., 1 mg/mL).
- Primary Stock Solution of Octan-2-one (Analyte): Similarly, prepare a primary stock solution of the non-deuterated Octan-2-one.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary analyte stock solution. Each of these working standards should be spiked with a constant, known concentration of the **Octan-2-one-d5** internal standard from its primary stock solution. This creates a calibration curve with a fixed amount of internal standard in each point.

Sample Preparation

- Accurately measure a known volume or weight of the sample to be analyzed.
- Spike the sample with the same constant, known amount of the **Octan-2-one-d5** internal standard as used in the calibration standards.
- Perform any necessary extraction or clean-up procedures to isolate the analyte of interest from the sample matrix. This may include liquid-liquid extraction, solid-phase extraction, or other appropriate methods.
- The final extracted sample should be in a solvent compatible with the GC-MS system.

GC-MS Analysis

- Instrument Setup:
 - Injection Port: Set to a temperature suitable for the volatilization of Octan-2-one without degradation (e.g., 250°C).
 - Carrier Gas: Use an inert gas like Helium at a constant flow rate.

- Oven Temperature Program: Develop a temperature program that provides good chromatographic separation of Octan-2-one from other components in the sample matrix. A typical program might start at a low temperature, ramp up to a higher temperature, and hold for a period.
- Mass Spectrometer: Operate in electron ionization (EI) mode. Set the MS to acquire data in either full scan mode to identify characteristic ions or in selected ion monitoring (SIM) mode for higher sensitivity and specificity.

- Data Acquisition:
 - Inject a fixed volume of each calibration standard and the prepared sample into the GC-MS system.
 - For SIM mode, monitor at least two characteristic ions for both Octan-2-one and **Octan-2-one-d5**. For the deuterated standard, the molecular ion will be shifted by +5 m/z units compared to the non-deuterated analyte.

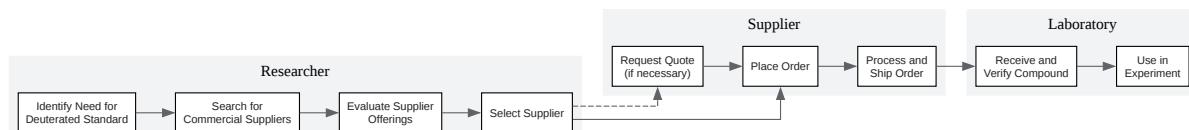
Data Analysis and Quantification

- Peak Integration: Integrate the peak areas of the selected ions for both the analyte (Octan-2-one) and the internal standard (**Octan-2-one-d5**) in each chromatogram.
- Calibration Curve Construction: For each calibration standard, calculate the ratio of the analyte peak area to the internal standard peak area. Plot this ratio against the known concentration of the analyte in each standard to generate a calibration curve.
- Quantification of the Analyte in the Sample: Calculate the peak area ratio of the analyte to the internal standard in the sample chromatogram. Use the equation of the calibration curve to determine the concentration of Octan-2-one in the sample.

Visualizations

Procurement Workflow for Deuterated Standards

The following diagram illustrates a typical workflow for procuring a specialized deuterated standard like **Octan-2-one-d5**.

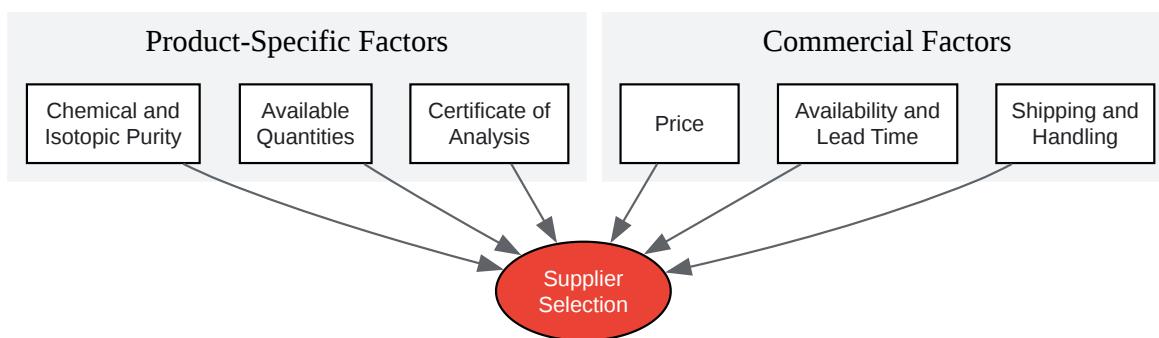


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Caption: A typical workflow for procuring a deuterated standard.

Factors Influencing Supplier Selection

The choice of a supplier for a critical research chemical is dependent on several factors. The following diagram illustrates the logical relationships between these factors.



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Caption: Key factors influencing the selection of a chemical supplier.

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